

A Comprehensive Technical Guide to the Solubility of Formetanate

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Compound of Interest

Compound Name: *Formetanate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility of **formetanate** and its hydrochloride salt in a range of aqueous and organic media. This document is designed to be a critical resource for professionals in research, scientific, and drug development fields, offering detailed quantitative data, experimental methodologies, and visual representations of relevant chemical pathways.

Quantitative Solubility Data

The solubility of **formetanate** is a critical parameter influencing its environmental fate, bioavailability, and formulation development. The following tables summarize the available quantitative data for both **formetanate** and its more commonly used hydrochloride salt. It is important to note that values can vary between sources, reflecting potential differences in experimental conditions such as temperature and pH.

Formetanate Hydrochloride Solubility

Formetanate is frequently formulated as its hydrochloride salt to enhance its water solubility for agricultural applications.

Solvent	Solubility	Temperature (°C)	pH	Reference(s)
Water	>500,000 mg/L (>50% w/v)	Not Specified	Not Specified	[1]
Water	822,000 mg/L	25	Not Specified	[2]
Water	82,200 mg/L (82.2 g/100 mL)	25	Not Specified	[3]
Water	High	20	7	[4][5]
Organic Solvents	Slightly soluble	Not Specified	Not Specified	[1]

Formetanate (Base) Solubility

The solubility of the **formetanate** base is significantly lower in water compared to its hydrochloride salt.

Solvent	Solubility	Temperature (°C)	Reference(s)
Water	< 1 g/L	Not Specified	[1]
Water	100 mg/L	Not Specified	[1]
Water	6.3 g/L	Not Specified	[1]
Acetone	~100 g/L	Not Specified	[1]
Acetone	<0.1%	Not Specified	[1]
Chloroform	~100 g/L	Not Specified	[1]
Chloroform	0.2%	Not Specified	[1]
Methanol	>200 g/L	Not Specified	[1]
Methanol	~25%	Not Specified	[1]
Benzene	<0.1%	Not Specified	[1]
Hexane	<0.1%	Not Specified	[1]

Experimental Protocols for Formetanate Analysis

Detailed experimental protocols for determining the solubility of pure **formetanate** are not extensively described in the reviewed literature. However, numerous methods for the extraction and quantification of **formetanate** residues from complex matrices, such as agricultural products, provide valuable insights into its solubility and partitioning behavior. These methods are crucial for residue analysis and environmental monitoring.

QuEChERS-Based Extraction for LC-MS/MS Analysis

A widely adopted method for the analysis of **formetanate** hydrochloride in fruit samples is based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) protocol, followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.[\[6\]](#)[\[7\]](#)

Methodology:

- **Sample Homogenization:** A representative sample of the fruit is homogenized.
- **Extraction:** A subsample is extracted with acetonitrile, a solvent in which **formetanate** hydrochloride is stable.[\[8\]](#)[\[9\]](#) This step leverages the high solubility of **formetanate** in this organic solvent.
- **Salting Out and Phase Separation:** Magnesium sulfate and sodium chloride are added to induce phase separation between the aqueous and organic layers.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** The acetonitrile extract is cleaned up using a d-SPE sorbent, typically a combination of primary secondary amine (PSA) to remove organic acids and graphitized carbon black (GCB) to remove pigments and sterols.
- **Analysis:** The final extract is analyzed by LC-MS/MS for the quantification of **formetanate**.[\[6\]](#)[\[7\]](#)

Cation Exchange Liquid Chromatography

A strong cation exchange (SCX) liquid chromatographic method has been developed for the determination of **formetanate** hydrochloride residues in fruits.[\[10\]](#)

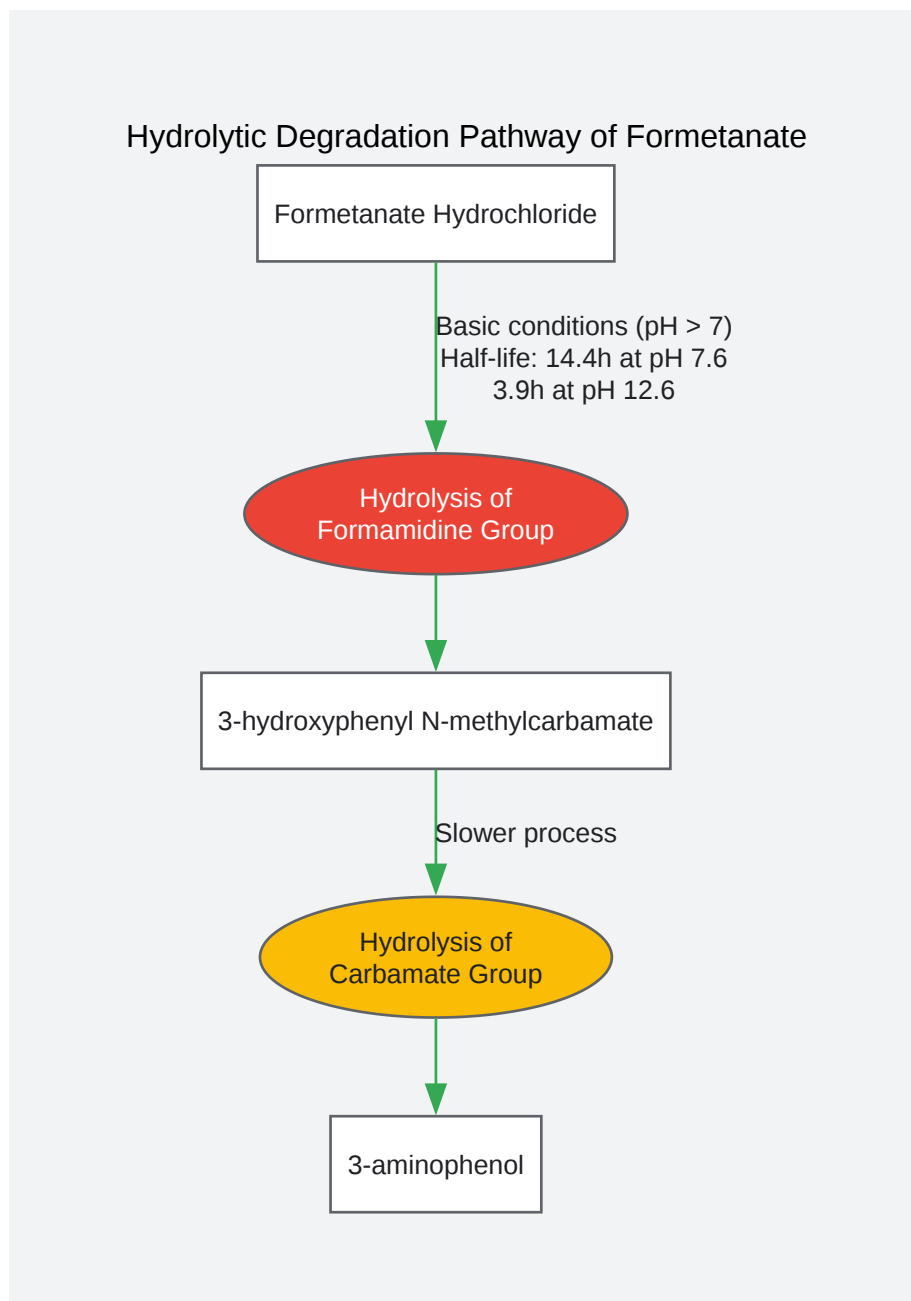
Methodology:

- Extraction: The fruit sample is homogenized and blended with acidified acetonitrile.
- Solid-Phase Extraction (SPE): The filtered extract is loaded onto an SCX SPE column. This step selectively retains the cationic **formetanate** while non-cationic interferences are washed away with acetonitrile.
- Elution and Analysis: The SPE column is coupled to an analytical SCX column for separation, and the analyte is detected by UV at 250 nm. The mobile phase consists of a buffered solution of ammonium phosphate, water, and acetonitrile.[\[10\]](#)

Chemical Pathways and Logical Relationships

Hydrolytic Degradation of Formetanate

The stability of **formetanate** is highly dependent on pH. Its degradation primarily occurs through hydrolysis. The formamidine group is more susceptible to hydrolysis than the carbamate group, especially under basic conditions.[\[11\]](#)



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Caption: Hydrolytic degradation of **formetanate**.

General Workflow for Formetanate Residue Analysis

The following diagram illustrates a typical workflow for the analysis of **formetanate** residues in agricultural samples, from sample preparation to final quantification.

General Workflow for Formetanate Residue Analysis

Sample Preparation

Sample Homogenization

Extraction with
AcetonitrileDispersive SPE
Cleanup

Instrumental Analysis

Liquid Chromatography
SeparationMass Spectrometry
Detection

Data Processing

Quantification

[Click to download full resolution via product page](#)Caption: **Formetanate** residue analysis workflow.

This comprehensive guide provides essential solubility data and analytical methodologies for **formetanate**, serving as a valuable tool for researchers and professionals in the field. The provided information is critical for understanding the behavior of this compound and for the development of effective analytical and formulation strategies.

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